

A Comprehensive Technical Guide to Prenyl Acetate for Chemical Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Prenyl acetate**, a significant compound in the fields of fragrance, flavor, and organic synthesis. It details its chemical synonyms, physical and spectral properties, synthesis protocols, and analytical methodologies, serving as a vital resource for professionals in chemistry and drug development.

Chemical Identity and Synonyms

Prenyl acetate is an organic ester with a characteristic fruity aroma reminiscent of bananas and pears.[1] For clarity and comprehensive literature searching, it is crucial to be familiar with its various synonyms. The compound is systematically named 3-methylbut-2-enyl acetate according to IUPAC nomenclature.[2] Other commonly encountered names in chemical literature and databases are listed below.

Table 1: Synonyms and Identifiers for **Prenyl Acetate**



Synonym/Identifier	Туре	Reference
3-Methyl-2-butenyl acetate	Systematic Name	[2][3]
3,3-Dimethylallyl acetate	Common Name	[2]
Isopent-2-enyl acetate	Common Name	[2]
3-methylbut-2-en-1-yl acetate	Systematic Name	[4]
Acetic Acid 3-Methyl-2-butenyl Ester	Systematic Name	[5]
Acetic Acid Prenyl Ester	Common Name	[5]
γ,γ-Dimethylallyl acetate	Common Name	[2]
1-acetoxy-3-methyl-2-butene	Systematic Name	[2]
CAS Number	Registry Number	1191-16-8[1][2][3][6]
FEMA Number	Regulatory ID	4202[1][2][6]
EC Number	Regulatory ID	214-730-4[2]

| PubChem CID | Database ID | 14489[2] |

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Prenyl acetate** is essential for its application in research and development. These properties influence its handling, storage, and behavior in various chemical and biological systems.

Table 2: Physicochemical Data for Prenyl Acetate



Property	Value	Reference
Molecular Formula	C7H12O2	[2][3][6]
Molecular Weight	128.17 g/mol	[2][6]
Appearance	Colorless liquid	[6][7]
Odor	Fruity, pear, green, banana-like	[1][7][8]
Density	0.917 g/mL at 25 °C	[7]
Boiling Point	151-152 °C at 752 mmHg	[7]
Flash Point	49 °C (120.2 °F)	[6]
Refractive Index	n20/D 1.43	[7]
Vapor Pressure	2.278 mmHg at 23 °C	[3][6]
Water Solubility	4.3 g/L at 20 °C	[9]

| Log P | 1.7 - 1.8 |[2][3][6] |

Experimental Protocols

The synthesis and analysis of **Prenyl acetate** are fundamental procedures in many research contexts. Below are detailed protocols for its preparation via esterification and its analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

Prenyl acetate is commonly synthesized through the esterification of prenol (3-methyl-2-buten-1-ol) with an acetylating agent. A common laboratory and industrial method involves the use of acetic anhydride with a catalyst.[6][10]

Objective: To synthesize **Prenyl acetate** from prenol and acetic anhydride.

Materials:

- Prenol (3-methyl-2-buten-1-ol)
- Acetic anhydride

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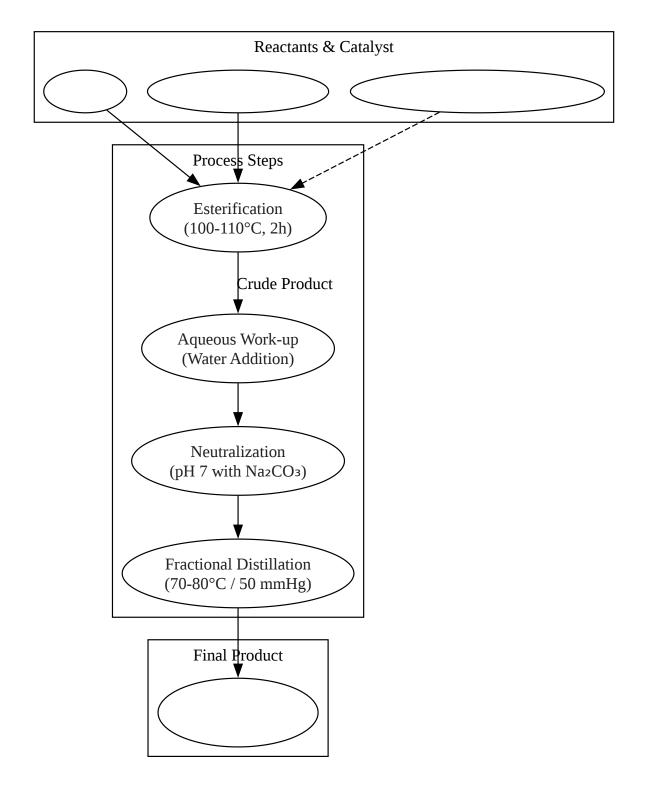
- Sodium acetate (anhydrous, catalyst)
- Water
- · Anhydrous sodium carbonate
- Reaction vessel (round-bottom flask) with heating mantle and stirrer
- Dropping funnel
- Separatory funnel
- Distillation apparatus

Procedure:

- Reaction Setup: In a clean, dry reaction vessel, add acetic anhydride and a catalytic amount
 of anhydrous sodium acetate.[10]
- Heating: Begin stirring and heat the mixture to 100 °C.[10]
- Addition of Prenol: Slowly add prenol dropwise from a dropping funnel, maintaining the reaction temperature between 100-110 °C.[10]
- Reaction: After the addition is complete, maintain the temperature and continue stirring for 2
 hours to ensure the reaction goes to completion.[10] The reaction endpoint can be monitored
 by checking for the disappearance of prenol (e.g., by TLC or GC), with a target of less than
 0.5% remaining.[10]
- Work-up: Cool the reaction mixture. Add a proper amount of water to the vessel, stir, and then allow the layers to separate. Transfer the mixture to a separatory funnel and remove the lower aqueous layer.[10]
- Neutralization: Wash the obtained crude Prenyl acetate liquid with a solution of sodium carbonate to neutralize any remaining acid, adjusting the pH to 7.[10]
- Purification: Purify the crude product by fractional distillation. Collect the fraction at 70-80 °C under reduced pressure (50 mmHg) to obtain the final Prenyl acetate product.[10][11] The



yield of this process is typically high, often above 88%, with a purity of over 97% after rectification.[11]





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Caption: Workflow for the synthesis of **Prenyl acetate**.

GC-MS is a powerful analytical technique used to separate, identify, and quantify the components of a sample. It is routinely used to assess the purity of synthesized **Prenyl acetate** and to identify it in complex mixtures like essential oils.

Objective: To identify and confirm the structure of **Prenyl acetate** using GC-MS.

Instrumentation:

- Gas Chromatograph (GC) coupled with a Mass Spectrometer (MS) detector.
- Capillary column suitable for volatile organic compounds (e.g., HP-5MS).[12]

GC Conditions (Illustrative):

- Column: Agilent HP-5MS UI (30 m x 0.25 mm i.d., 0.25 μm film thickness).[12]
- · Carrier Gas: Helium.
- Inlet Temperature: 250 °C.
- Oven Program: Start at 60 °C, hold for 2 min, ramp to 240 °C at 3 °C/min, hold for 5 min.
- Injection Mode: Split.

MS Conditions (Illustrative):

- Ionization Mode: Electron Ionization (EI) at 70 eV.[2]
- Mass Range: m/z 40-300.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.

Data Analysis:

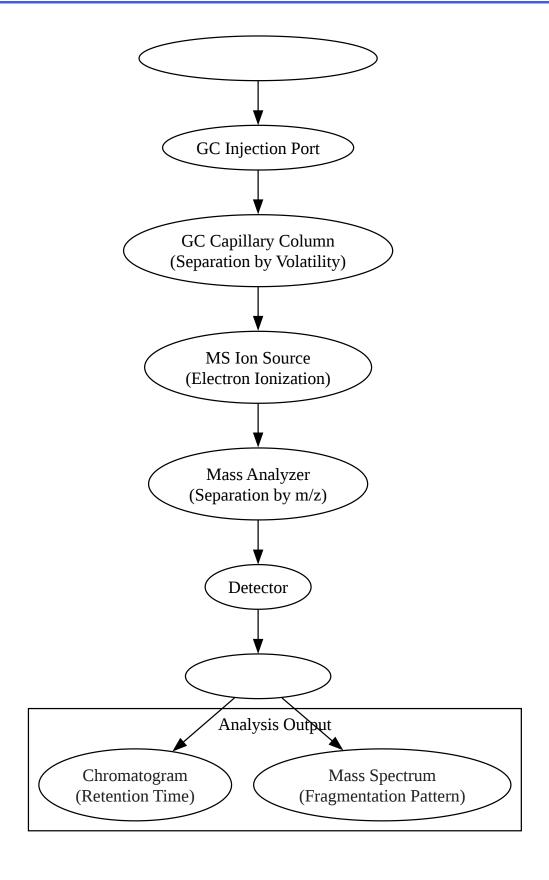
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- Retention Time: The retention time of the peak corresponding to **Prenyl acetate** is compared with that of a known standard.
- Mass Spectrum: The obtained mass spectrum is compared with a library spectrum (e.g., NIST, Wiley) or with previously reported data. The mass spectrum of **Prenyl acetate** is characterized by a molecular ion peak (which may be weak or absent) and specific fragment ions. Key fragments for **Prenyl acetate** include m/z values of 43 (base peak, [CH₃CO]+), 68 ([C₅H8]+), 41, 67, and 69.[2]





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Caption: Logical flow of GC-MS analysis for **Prenyl acetate**.

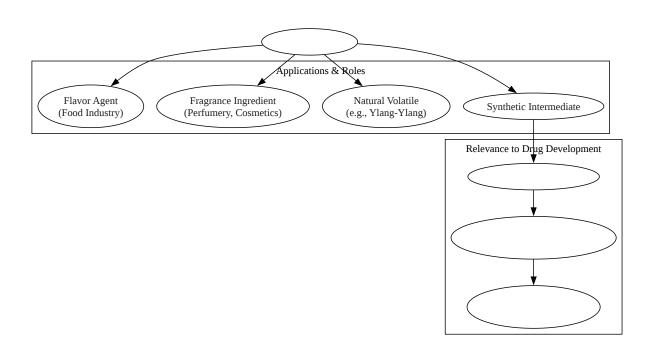


Biological and Chemical Significance

Prenyl acetate is a hemiterpenoid ester, a class of compounds built from a single isoprene unit.[13] These compounds are widely distributed in nature and serve various biological functions.

- Natural Occurrence: **Prenyl acetate** is found as a volatile constituent in various plants, including ylang-ylang (Cananga odorata) and certain hybrid tea roses.[4][7]
- Flavor and Fragrance: Due to its pleasant fruity and floral scent, it is widely used as a flavoring agent in food and as a fragrance ingredient in perfumes, cosmetics, and personal care products.[2][14] It is particularly useful in creating artificial lavandin, lavender, and bergamot oil formulations.[8]
- Role in Drug Development: The prenyl group is a key structural motif in many biologically active natural products. Prenylation of flavonoids, for instance, can enhance their lipophilicity and affinity for cell membranes, often leading to increased antibacterial, anti-inflammatory, and antioxidant activities.[15][16] While Prenyl acetate itself is not a primary therapeutic agent, its synthesis and the chemistry of the prenyl group are of significant interest to medicinal chemists and drug development professionals exploring the structure-activity relationships of prenylated compounds.[15]





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Caption: Relationship of **Prenyl acetate** to its applications.

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